

5-Methyl-2-(trifluoromethyl)benzoic Acid: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	5-Methyl-2-(trifluoromethyl)benzoic acid
Cat. No.:	B178108

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CAS Number: 120985-68-4

This technical guide provides an in-depth overview of **5-Methyl-2-(trifluoromethyl)benzoic acid**, a key intermediate in pharmaceutical and agrochemical research. The document is intended for researchers, scientists, and drug development professionals, offering comprehensive data on its chemical properties, synthesis, spectral analysis, and potential applications.

Chemical and Physical Properties

5-Methyl-2-(trifluoromethyl)benzoic acid is a white crystalline solid.^[1] The incorporation of a trifluoromethyl group significantly influences the molecule's electronic properties, lipophilicity, and metabolic stability, making it a valuable building block in medicinal chemistry.^{[2][3]} These properties can enhance a drug candidate's ability to cross cell membranes and prolong its therapeutic action by hindering enzymatic degradation.^{[2][3]}

Property	Value	Reference
CAS Number	120985-68-4	[1] [4] [5] [6]
Molecular Formula	C ₉ H ₇ F ₃ O ₂	[1] [6]
Molecular Weight	204.15 g/mol	[1]
Appearance	White Powder	[1]
Purity	98%	[1]
InChI	InChI=1S/C9H7F3O2/c1-5-2-3-7(9(10,11)12)6(4-5)8(13)14/h2-4H,1H3,(H,13,14)	[1]
SMILES	Cc1ccc(C(F)(F)F)F)c(C(=O)O)c1	[1]

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **5-Methyl-2-(trifluoromethyl)benzoic acid** is not readily available in the provided search results, a general synthetic approach can be inferred from the synthesis of similar trifluoromethylated benzoic acids. A common method involves the trifluoromethylation of a corresponding methyl-substituted benzoic acid derivative.

One patented method for a similar compound, 2-(trifluoromethyl)benzoic acid, involves a multi-step process starting from a substituted toluene. This process includes chlorination, fluorination, and subsequent hydrolysis to yield the final benzoic acid derivative.

A potential synthetic workflow for **5-Methyl-2-(trifluoromethyl)benzoic acid** could be conceptualized as follows:



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A potential synthetic workflow for **5-Methyl-2-(trifluoromethyl)benzoic acid**.

Spectral Data

Spectral analysis is crucial for the structural confirmation of **5-Methyl-2-(trifluoromethyl)benzoic acid**. While a complete set of spectra for this specific compound is not available, representative data for similar compounds can be found in the literature.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: The proton NMR spectrum is expected to show signals corresponding to the aromatic protons and the methyl group protons. The chemical shifts and coupling patterns of the aromatic protons would be influenced by the positions of the methyl and trifluoromethyl groups.
- ^{13}C NMR: The carbon NMR spectrum would provide information on all the carbon atoms in the molecule, including the characteristic signal for the trifluoromethyl group (a quartet due to C-F coupling).
- ^{19}F NMR: The fluorine NMR spectrum would show a singlet for the CF_3 group, providing a clear diagnostic peak.

Applications in Drug Development and Research

Trifluoromethylated benzoic acids are important scaffolds in drug discovery. The trifluoromethyl group can significantly enhance a molecule's pharmacological profile.

Potential Biological Activities: Derivatives of trifluoromethyl-substituted benzoic acids have been investigated for various therapeutic applications, including:

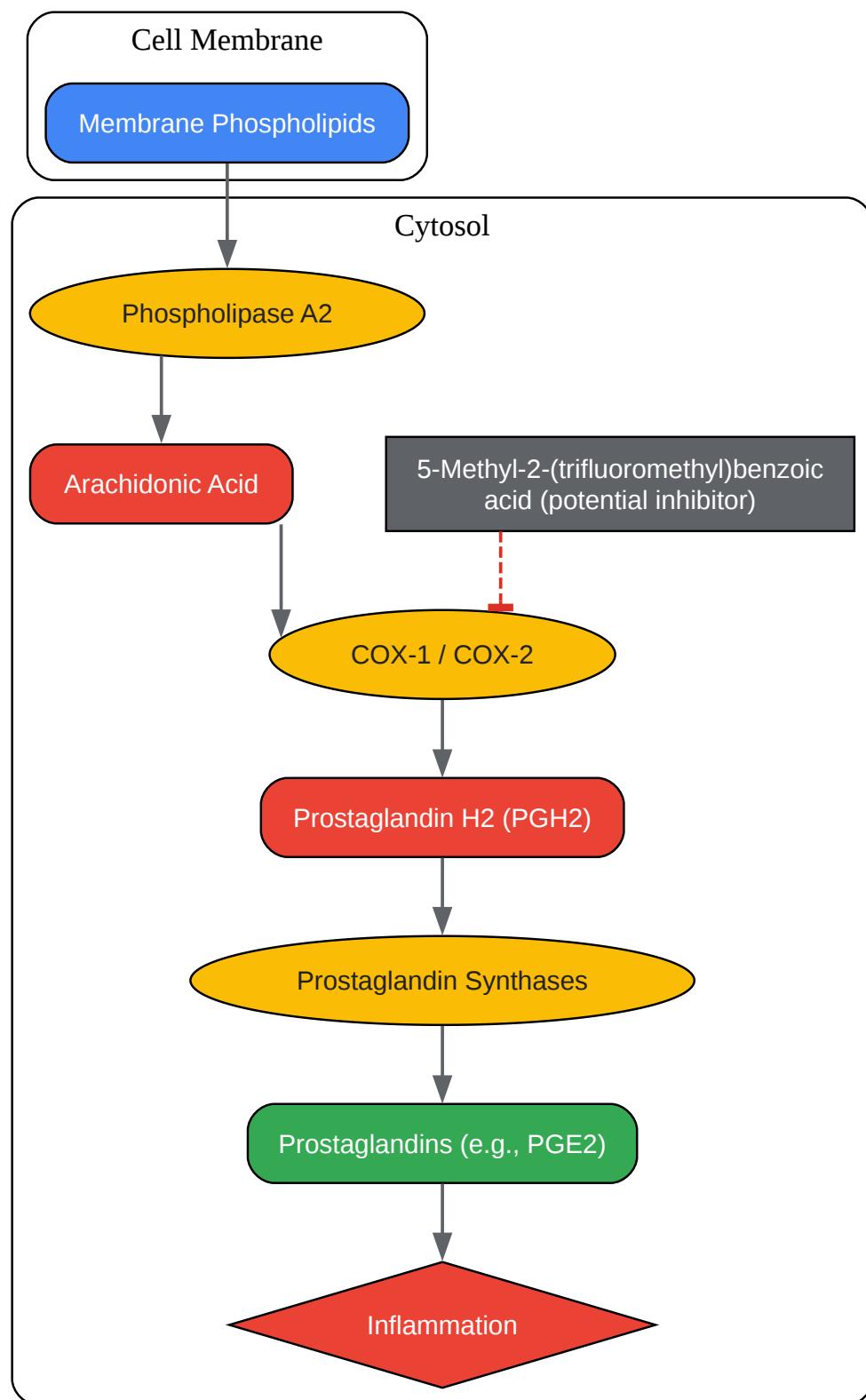
- Anti-inflammatory Activity: A related compound, 2-hydroxy-4-(trifluoromethyl)benzoic acid, has been shown to inhibit cyclooxygenase-2 (COX-2) expression and subsequent prostaglandin E2 (PGE2) production. This suggests that **5-Methyl-2-(trifluoromethyl)benzoic acid** could also possess anti-inflammatory properties by modulating the prostaglandin synthesis pathway.

- **Antimicrobial Agents:** Other complex molecules incorporating a trifluoromethylphenyl moiety have demonstrated potent activity against Gram-positive bacteria.[7]
- **Antiviral and Antifungal Activities:** Various trifluoromethyl pyrimidine derivatives have shown promising antiviral and antifungal activities.[8]

The general importance of the trifluoromethyl group in medicinal chemistry is well-established, with its incorporation often leading to improved efficacy and pharmacokinetic properties of drug candidates.[9][10]

Signaling Pathway Involvement

While direct evidence for the involvement of **5-Methyl-2-(trifluoromethyl)benzoic acid** in specific signaling pathways is not yet documented, its potential to inhibit COX-2 suggests an interaction with the arachidonic acid cascade, which is a key pathway in inflammation.

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Potential interaction with the Prostaglandin Synthesis Pathway.

Further research is warranted to fully elucidate the biological activities and mechanisms of action of **5-Methyl-2-(trifluoromethyl)benzoic acid** and its derivatives. This technical guide serves as a foundational resource for scientists and researchers working with this versatile chemical entity.

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